

Application Note: (5-Methoxyquinolin-2-yl)methanamine in Histone Methylation Studies

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Compound of Interest

Compound Name: (5-Methoxyquinolin-2-yl)methanamine

Cat. No.: B12998830

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Introduction

(5-Methoxyquinolin-2-yl)methanamine is a synthetic small molecule belonging to the class of quinoline-based epigenetic modulators. Structurally characterized by a planar 5-methoxyquinoline core fused to a primary methanamine tail, this compound functions as a histone lysine mimic.

In the context of chromatin biology, it is primarily utilized as a chemical probe to interrogate the activity of Lysine-Specific Demethylase 1 (LSD1/KDM1A). LSD1 is a flavin-dependent amine oxidase that demethylates mono- and di-methylated Lysine 4 on Histone H3 (H3K4me1/2), a mark associated with active gene transcription.^{[1][2]}

Key Applications

- **Enzyme Inhibition Studies:** Acts as a reversible, competitive inhibitor of LSD1, blocking the demethylation of H3K4.
- **Fragment-Based Drug Discovery (FBDD):** Serves as a pharmacophore scaffold for developing potent LSD1 inhibitors (e.g., by coupling with peptide mimetics).

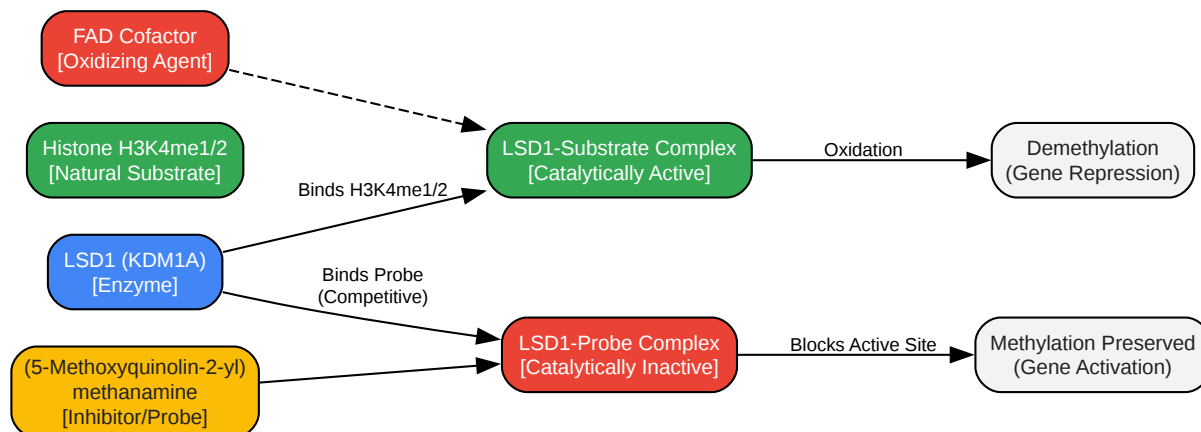
- Structural Biology: Used as a ligand in X-ray crystallography to map the substrate-binding cavity of KDM1A.
- Fluorescence-Based Binding Assays: The intrinsic fluorescence of the quinoline core allows for potential use in displacement assays to measure binding affinity ().

Mechanism of Action

The utility of **(5-Methoxyquinolin-2-yl)methanamine** stems from its structural homology to the N-terminal tail of Histone H3.

- Substrate Mimicry: The methanamine group (-CH-NH-) mimics the -amino group of the lysine side chain.
- Active Site Binding: The planar quinoline ring intercalates into the hydrophobic substrate-binding pocket of LSD1, mimicking the flat aromatic residues (e.g., Tyrosine, Tryptophan) that normally stabilize the histone tail.
- Catalytic Interference: The primary amine enters the catalytic center near the FAD (Flavin Adenine Dinucleotide) cofactor. Unlike the natural methylated substrate (which is oxidized), the unmethylated amine of the probe competes for occupancy, effectively inhibiting the enzyme's ability to process H3K4me1/2 substrates.
 - Note: Unlike tranylcypromine (a mechanism-based inactivator), simple methanamine derivatives typically act via reversible competitive inhibition.

Pathway Diagram: LSD1 Inhibition Mechanism



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Caption: Competitive binding of **(5-Methoxyquinolin-2-yl)methanamine** to the LSD1 active site prevents H3K4 demethylation.

Experimental Protocols

Protocol A: In Vitro LSD1 Inhibition Assay

This assay measures the ability of the probe to inhibit recombinant LSD1 activity using a fluorogenic substrate.

Materials:

- Recombinant Human LSD1 (KDM1A) protein (0.5 μ M stock).
- Fluorogenic Peptide Substrate: H3K4me2-Amplex Red coupled system (or similar peroxidase-coupled assay).
- Probe: **(5-Methoxyquinolin-2-yl)methanamine** (dissolved in DMSO).
- Assay Buffer: 50 mM HEPES (pH 7.5), 0.1 mM DTT, 0.01% Tween-20.

Step-by-Step Methodology:

- Preparation: Dilute the probe in Assay Buffer to prepare a concentration range (e.g., 0.1 nM to 10 μ M). Maintain final DMSO concentration <1%.
- Enzyme Incubation: Add 20 μ L of LSD1 enzyme solution (final conc. 20-50 nM) to a black 384-well plate.
- Inhibitor Addition: Add 10 μ L of the probe dilution to the wells. Incubate for 15 minutes at Room Temperature (RT) to allow equilibrium binding.
- Substrate Initiation: Add 20 μ L of the Substrate Mix (H3K4me2 peptide + HRP + Amplex Red).
 - Mechanism:[\[1\]](#)[\[3\]](#) LSD1 demethylates H3K4me2, producing H₂O₂. HRP uses H₂O₂ to oxidize Amplex Red to Resorufin (highly fluorescent).
- Measurement: Immediately monitor fluorescence (Ex/Em = 530/590 nm) in kinetic mode for 30-60 minutes.
- Analysis: Calculate the initial velocity (ΔF/Δt) for each concentration. Plot ΔF/Δt vs. [Inhibitor] to determine the IC₅₀.

Protocol B: Cellular Target Engagement (Western Blot)

Validates the probe's ability to permeate cells and inhibit LSD1 in a biological context (e.g., AML cell lines like MV4-11 or THP-1).

Materials:

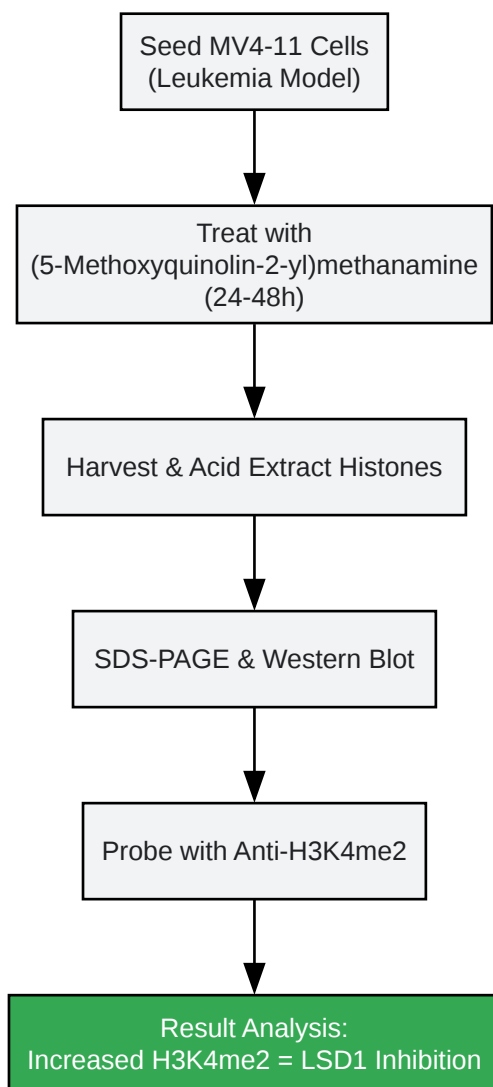
- Cell Line: MV4-11 (LSD1-sensitive leukemia cells).^[4]
- Antibodies: Anti-H3K4me2 (Primary), Anti-H3K4me1 (Primary), Anti-Total H3 (Loading Control).
- Lysis Buffer: RIPA buffer with protease/phosphatase inhibitors.

Step-by-Step Methodology:

- Seeding: Seed MV4-11 cells at

cells/mL in 6-well plates.
- Treatment: Treat cells with **(5-Methoxyquinolin-2-yl)methanamine** at varying concentrations (e.g., 1 μ M, 5 μ M, 10 μ M) for 24-48 hours. Include a DMSO vehicle control.
- Harvesting: Pellet cells by centrifugation (300 x g, 5 min). Wash once with ice-cold PBS.
- Extraction: Resuspend the pellet in Histone Extraction Buffer (or perform acid extraction) to isolate histones.
- Western Blotting:
 - Separate proteins on a 15% SDS-PAGE gel.
 - Transfer to PVDF membrane.
 - Block with 5% BSA.
 - Incubate with Anti-H3K4me2 (1:1000) overnight at 4°C.
- Data Interpretation:
 - Positive Result: An increase in H3K4me2 band intensity compared to control indicates successful LSD1 inhibition (preservation of the methyl mark).

Workflow Diagram: Cellular Assay



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Caption: Workflow for validating LSD1 inhibition in cellular models via Western Blotting.

Data Presentation & Analysis

When reporting results using this probe, organize data to demonstrate dose-dependency and specificity.

Parameter	Control (DMSO)	Probe (1 μ M)	Probe (10 μ M)	Interpretation
LSD1 Activity (RFU/min)	100%	65%	15%	Dose-dependent enzyme inhibition.
H3K4me2 Level (WB)	1.0 (Normalized)	1.8	3.5	Accumulation of methylation mark due to inhibition.
Cell Viability (MTS)	100%	95%	60%	Toxicity/Growth inhibition at high doses (typical for LSD1 inhibitors in AML).

References

- Mai, A., et al. (2016). "Polymyxins and quinazolines are LSD1/KDM1A inhibitors with unusual structural features." [4] Science Advances, 2(9). [Link](#)
- Mould, D. P., et al. (2015). "Development of (Spiro)cyclic Amines as Potent and Selective Histone Demethylase Inhibitors." Journal of Medicinal Chemistry, 58(15). [Link](#)
- Rivara, S., et al. (2012). "Highly Potent and Selective MT2 Melatonin Receptor Full Agonists from Conformational Analysis of 1-Benzyl-1,2,3,4-tetrahydroquinoline-based Ligands." Journal of Medicinal Chemistry, 55(17). (Describes synthesis of the 5-methoxyquinolin-2-yl-methanamine scaffold). [Link](#)
- Sakamoto, A., et al. (2019). "LSD1 Inhibitors: A Patent Review (2015-2019)." Expert Opinion on Therapeutic Patents, 29(12). [Link](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Histone lysine specific demethylase 1 inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. A New Class of Quinoline-Based DNA Hypomethylating Agents Reactivates Tumor Suppressor Genes by Blocking DNA Methyltransferase 1 Activity and Inducing Its Degradation - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. Polymyxins and quinazolines are LSD1/KDM1A inhibitors with unusual structural features - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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